

Spectroscopic and Spectrometric Characterization of Scytalol C: A Technical Guide

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Compound of Interest

Compound Name: *Scytalol C*

Cat. No.: *B15597107*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic and spectrometric data for **Scytalol C**, a naphthalenone derivative isolated from an ascomycetous fungus. The data presented herein is essential for the identification, characterization, and further development of this natural product. The information is based on the findings published in "Balticols A-F, New Naphthalenone Derivatives with Antiviral Activity, from an Ascomycetous Fungus" in *Chemistry & Biodiversity*, 2009, 6, 127-137.

Mass Spectrometry Data

High-resolution mass spectrometry (HRMS) using electrospray ionization (ESI) was employed to determine the elemental composition and exact mass of **Scytalol C**.

Parameter	Observed Value
Ionization Mode	ESI
Mass Analyzer	Not Specified in the source
Formula	C ₁₂ H ₁₄ O ₅
Calculated Mass	[M+H] ⁺ 239.0914
Measured Mass	[M+H] ⁺ 239.0914

Nuclear Magnetic Resonance (NMR) Spectroscopic Data

The structure of **Scytalol C** was elucidated using one- and two-dimensional NMR spectroscopy. The ¹H and ¹³C NMR data were acquired in CDCl₃.

¹H NMR Spectroscopic Data (600 MHz, CDCl₃)

Position	Chemical Shift (δ) [ppm]	Multiplicity	Coupling Constant (J) [Hz]
2	2.80	dd	17.5, 4.8
2	2.95	dd	17.5, 6.4
3	4.35	m	
4	4.60	d	3.2
5	7.10	d	8.8
7	6.65	d	2.6
8	7.58	dd	8.8, 2.6
11	3.80	s	
12	1.45	s	

¹³C NMR Spectroscopic Data (150 MHz, CDCl₃)

Position	Chemical Shift (δ) [ppm]
1	197.8
2	45.2
3	68.1
4	76.5
4a	129.8
5	120.5
6	162.1
7	108.2
8	130.4
8a	114.8
11	55.9
12	25.4

Infrared (IR) Spectroscopic Data

The primary literature source for **Scytalol C** does not provide specific Infrared (IR) spectroscopic data.

Experimental Protocols

General Experimental Procedures

NMR spectra were recorded on a Bruker ARX 600 spectrometer. Chemical shifts are reported in ppm (δ) and are referenced to the solvent signals for CDCl_3 (^1H : δ = 7.26 ppm; ^{13}C : δ = 77.0 ppm). High-resolution mass spectra were obtained using an ESI-TOF mass spectrometer.

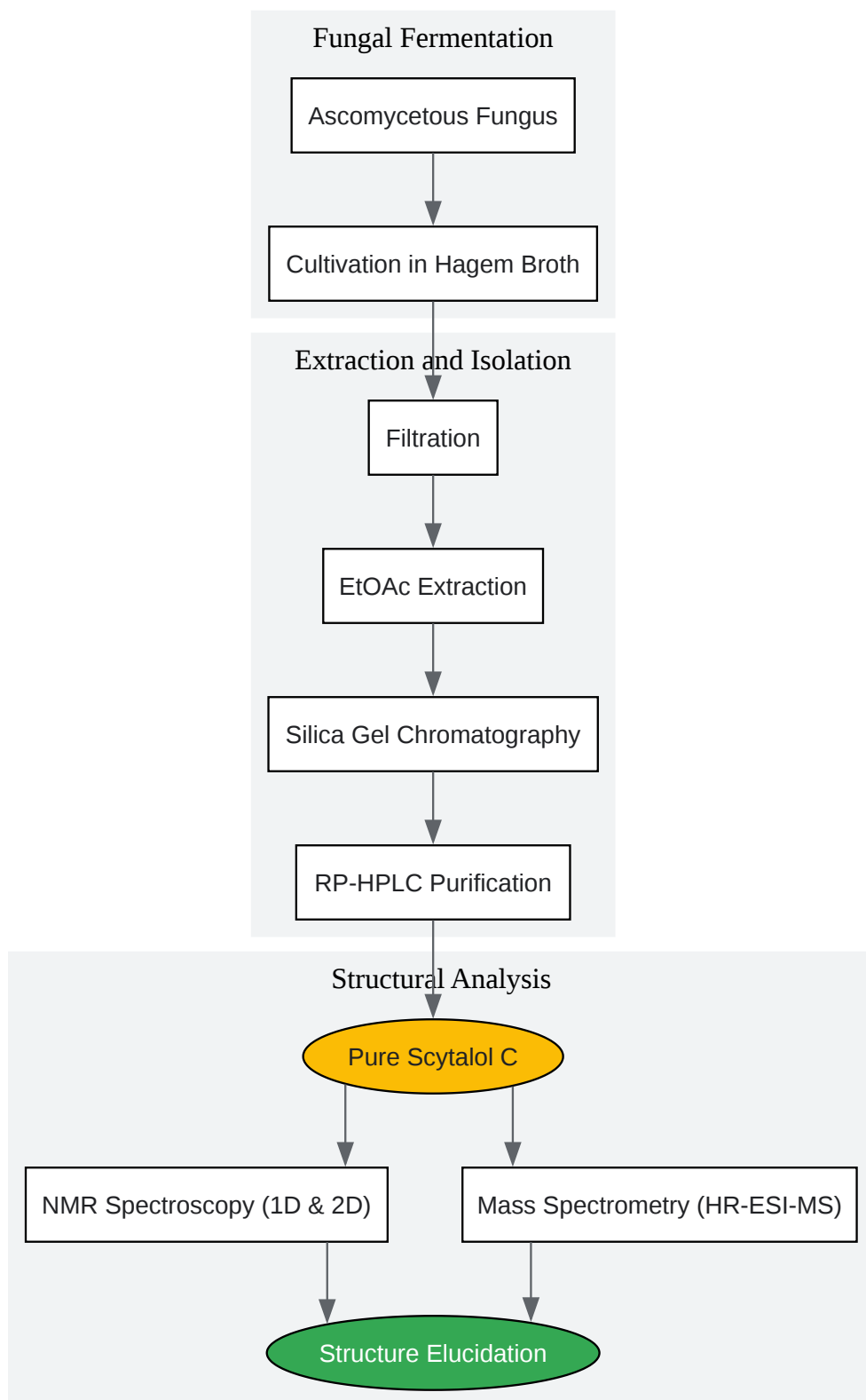
Isolation of Scytalol C

The producing fungal strain was cultured on Hagem broth at room temperature for 19 days. The mycelium and fermentation broth were separated by filtration. The culture broth was

extracted with ethyl acetate (EtOAc), and the resulting extract was subjected to silica gel column chromatography. Further purification by reversed-phase high-performance liquid chromatography (RP-HPLC) yielded pure **Scytalol C**.

Experimental Workflow

The following diagram illustrates the general workflow for the isolation and structural elucidation of **Scytalol C**.



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